

In-Depth Technical Guide to the Physicochemical Properties of Viscidulin I

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Compound of Interest

Compound Name: *Viscidulin I*

Cat. No.: B029966

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Viscidulin I, a flavonoid found in the plant genus *Scutellaria*, has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of the physicochemical properties of **Viscidulin I**, including its molecular structure, spectroscopic data, and chromatographic behavior. Detailed experimental protocols for its isolation and analysis are presented to facilitate further research and development. This document aims to serve as a critical resource for scientists and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

Viscidulin I is a flavonoid, specifically a flavone, a class of compounds known for their diverse biological activities. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Viscidulin I**

Property	Value	Source(s)
IUPAC Name	2-(2,6-dihydroxyphenyl)-3,5,7-trihydroxychromen-4-one	
Synonyms	3,5,7,2',6'-Pentahydroxyflavone	
CAS Number	92519-95-4	
Molecular Formula	C ₁₅ H ₁₀ O ₇	
Molecular Weight	302.24 g/mol	
Appearance	Yellow powder	
Melting Point	296 °C (decomposes)	(Predicted)
Solubility	Slightly soluble in water	
Purity	>98% (HPLC), ≥90% (LC/MS-ELSD)	
Storage	-20°C	

Spectroscopic Data

Mass Spectrometry (MS)

High-resolution mass spectrometry is a crucial tool for the structural elucidation of natural products. For **Viscidulin I**, electrospray ionization (ESI) is a common technique.

- Precursor Ion ([M+H]⁺): m/z 303.0499

Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental NMR data for **Viscidulin I** is not readily available in the public domain, predicted ¹H-NMR and ¹³C-NMR spectra can provide valuable insights for structural confirmation. Researchers who have isolated the compound would typically perform 1D and 2D NMR experiments (e.g., COSY, HSQC, HMBC) for complete spectral assignment.

(Note: As of the last update, specific, experimentally-derived and assigned ^1H and ^{13}C NMR data for **Viscidulin I** were not found in the surveyed literature.)

Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FT-IR) spectroscopy provides information about the functional groups present in a molecule. The FT-IR spectrum of **Viscidulin I** is expected to show characteristic absorption bands for hydroxyl ($-\text{OH}$), carbonyl ($\text{C}=\text{O}$), and aromatic ($\text{C}=\text{C}$) groups, typical of a flavonoid structure.

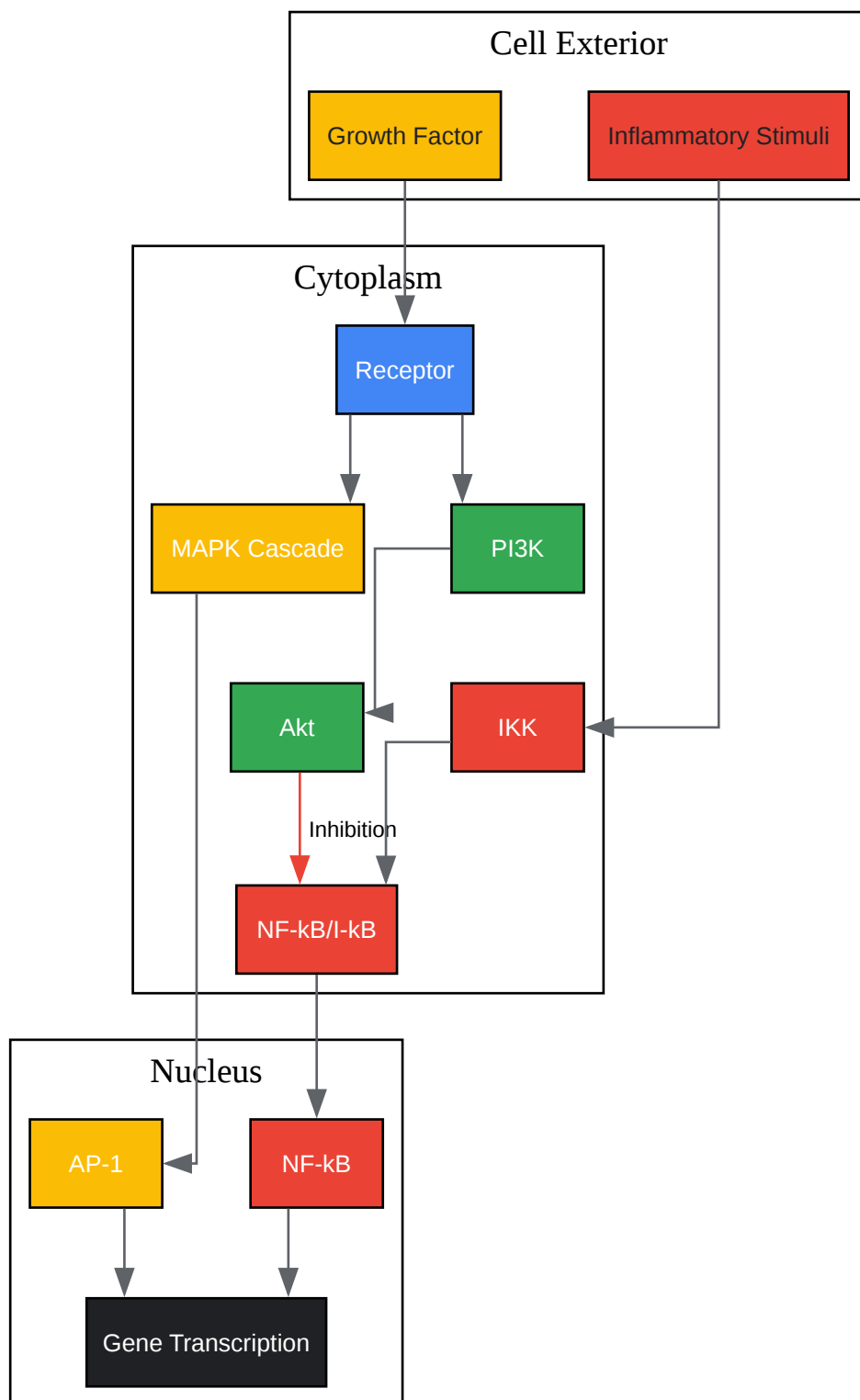
(Note: A specific experimental FT-IR spectrum with peak assignments for **Viscidulin I** was not found in the surveyed literature.)

Experimental Protocols

Extraction, Isolation, and Purification of Viscidulin I from *Scutellaria viscidula*

The following is a generalized protocol based on methods for isolating flavonoids from *Scutellaria* species. Optimization may be required for maximizing the yield of **Viscidulin I**.

Diagram 1: Workflow for the Isolation and Purification of **Viscidulin I**



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com